

physicochemical properties of 1-Chloro-2,4-dimethylbenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloro-2,4-dimethylbenzene

Cat. No.: B104129

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An In-depth Technical Guide to the Physicochemical Properties of 1-Chloro-2,4-dimethylbenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **1-Chloro-2,4-dimethylbenzene**. The information is presented to support research, development, and safety assessments involving this compound. All quantitative data are summarized in structured tables for ease of reference, and detailed experimental protocols for key property determination are provided.

Chemical Identity

IUPAC Name	1-chloro-2,4-dimethylbenzene
Synonyms	4-Chloro-m-xylene, 2,4-Dimethylchlorobenzene
CAS Number	95-66-9[1]
Molecular Formula	C ₈ H ₉ Cl[1][2][3]
Molecular Weight	140.61 g/mol [2]
Chemical Structure	(A diagram of the chemical structure would be placed here in a full whitepaper)

Physicochemical Properties

The following table summarizes the key physicochemical properties of **1-Chloro-2,4-dimethylbenzene**.

Property	Value	Temperature (°C)	Pressure
Appearance	Colorless to pale yellow liquid[4]	Ambient	Atmospheric
Odor	Aromatic[4]	Ambient	Atmospheric
Density	1.05 g/cm ³ [4]	20	Atmospheric
Boiling Point	195 - 197 °C[4]	Atmospheric	
Melting Point	-25 °C[4]	Atmospheric	
Flash Point	72 °C[4]	Closed Cup	
Vapor Pressure	0.17 mmHg[4]	25	
Refractive Index	1.537[4]	20	
Solubility in Water	Insoluble[4]		
Solubility in Organic Solvents	Soluble in most organic solvents[4]		

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties are outlined below. These protocols are based on standardized methods to ensure accuracy and reproducibility.

Determination of Density

The density of **1-Chloro-2,4-dimethylbenzene** can be determined using a digital density meter according to the principles outlined in ASTM D4052: Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter.[5]

Methodology:

- Apparatus: A digital density meter capable of maintaining a constant temperature.
- Calibration: The instrument is calibrated using two reference standards of known density, such as dry air and distilled water, at the test temperature (20°C).
- Sample Preparation: The **1-Chloro-2,4-dimethylbenzene** sample is equilibrated to the test temperature.
- Measurement: A small volume of the sample is introduced into the oscillating U-tube of the density meter. The instrument measures the change in the oscillation period caused by the sample and calculates the density.
- Reporting: The density is reported in g/cm³ to the required precision at the specified temperature.[5]

Determination of Boiling Point

The boiling point of **1-Chloro-2,4-dimethylbenzene** can be determined by simulated distillation using gas chromatography, following the principles of ASTM D2887: Standard Test Method for Boiling Range Distribution of Petroleum Fractions by Gas Chromatography.[6]

Methodology:

- Apparatus: A gas chromatograph equipped with a non-polar capillary column and a flame ionization detector (FID).
- Calibration: A calibration mixture of n-alkanes with known boiling points is injected into the gas chromatograph to establish a correlation between retention time and boiling point.
- Sample Injection: A small, precise volume of the **1-Chloro-2,4-dimethylbenzene** sample is injected into the heated inlet of the gas chromatograph.
- Chromatographic Separation: The sample is vaporized and carried through the column by an inert carrier gas (e.g., helium). The column separates the components based on their boiling points.
- Data Analysis: The retention time of the **1-Chloro-2,4-dimethylbenzene** peak is recorded. The boiling point is determined by comparing this retention time to the calibration curve.[6]

Determination of Flash Point

The flash point of **1-Chloro-2,4-dimethylbenzene** is determined using a closed-cup method, which is suitable for liquids that are not highly volatile.

Methodology:

- **Apparatus:** A Pensky-Martens closed-cup flash point tester is a commonly used instrument.
- **Sample Preparation:** A specified volume of the **1-Chloro-2,4-dimethylbenzene** sample is placed in the test cup.
- **Heating:** The sample is heated at a slow, constant rate while being stirred.
- **Ignition Test:** At regular temperature intervals, an ignition source (a small flame) is introduced into the vapor space above the liquid surface.
- **Flash Point Determination:** The flash point is the lowest temperature at which the vapors of the liquid ignite to produce a brief flash.

Determination of Refractive Index

The refractive index of **1-Chloro-2,4-dimethylbenzene** can be measured using a refractometer, following the principles of ASTM D1747: Standard Test Method for Refractive Index of Viscous Materials.^{[7][8][9]}

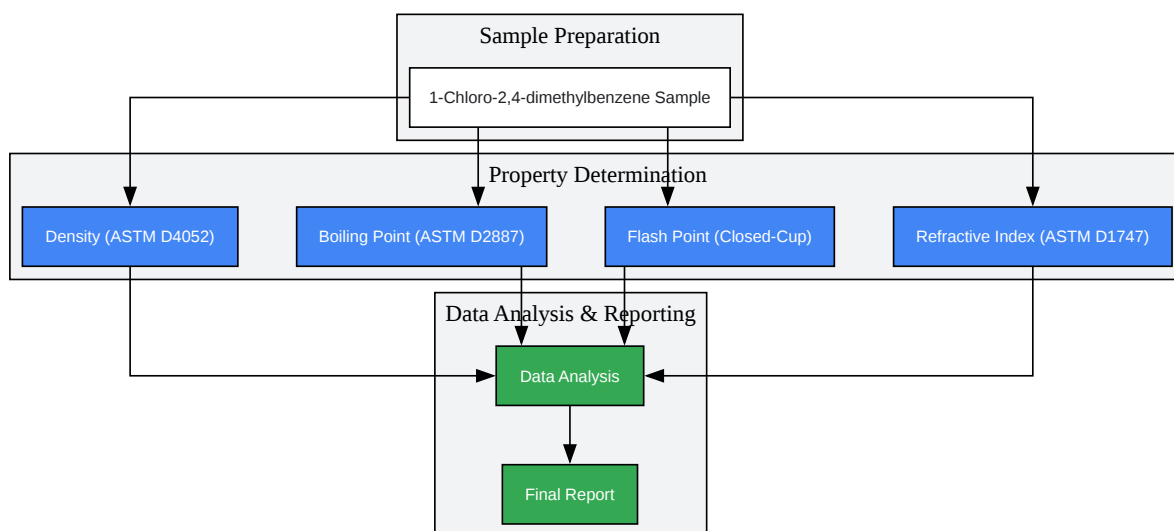
Methodology:

- **Apparatus:** An Abbe refractometer or a digital refractometer.
- **Calibration:** The instrument is calibrated using a standard of known refractive index at the test temperature (20°C).
- **Sample Application:** A few drops of the **1-Chloro-2,4-dimethylbenzene** sample are placed on the prism of the refractometer.
- **Measurement:** The instrument measures the angle at which light is refracted as it passes from the prism into the sample. This is used to calculate the refractive index.

- Temperature Control: The temperature of the prism and the sample must be precisely controlled, as the refractive index is temperature-dependent.[7][10]

Workflow for Physicochemical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the key physicochemical properties of **1-Chloro-2,4-dimethylbenzene**.



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Caption: Workflow for determining the physicochemical properties of **1-Chloro-2,4-dimethylbenzene**.

Safety Information

1-Chloro-2,4-dimethylbenzene is irritating to the eyes, respiratory system, and skin.[1]

Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

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- To cite this document: BenchChem. [physicochemical properties of 1-Chloro-2,4-dimethylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104129#physicochemical-properties-of-1-chloro-2-4-dimethylbenzene]

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